

Application Notes: GSK4027 Solubility and Experimental Use

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Compound Focus: GSK 4027

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GSK4027 is a recognized chemical probe for the PCAF/GCN5 bromodomain, optimized for high potency and selectivity [1] [2]. The following data and protocols are curated from available scientific resources to guide its application in research settings.

Key Physicochemical and Biochemical Data

The table below summarizes the fundamental data required for reconstituting GSK4027 and planning experiments.

Parameter	Value	Details / Assay
Molecular Weight	377.28 g/mol	Formula: C ₁₇ H ₂₁ BrN ₄ O [3] [4]
CAS Number	2079896-25-4	[3]
DMSO Solubility	50 mg/mL (132.53 mM)	Stock solution concentration; sonication is recommended [3] [4].
Biochemical Potency (PCAF/GCN5)	Ki = 1.4 nM for both	BROMOscan assay [3] [2] [4].
Cellular Target Engagement	IC ₅₀ = 60 nM	NanoBRET assay in HEK293 cells [3] [2].

Experimental Protocols

2.1. Preparation of Stock Solutions

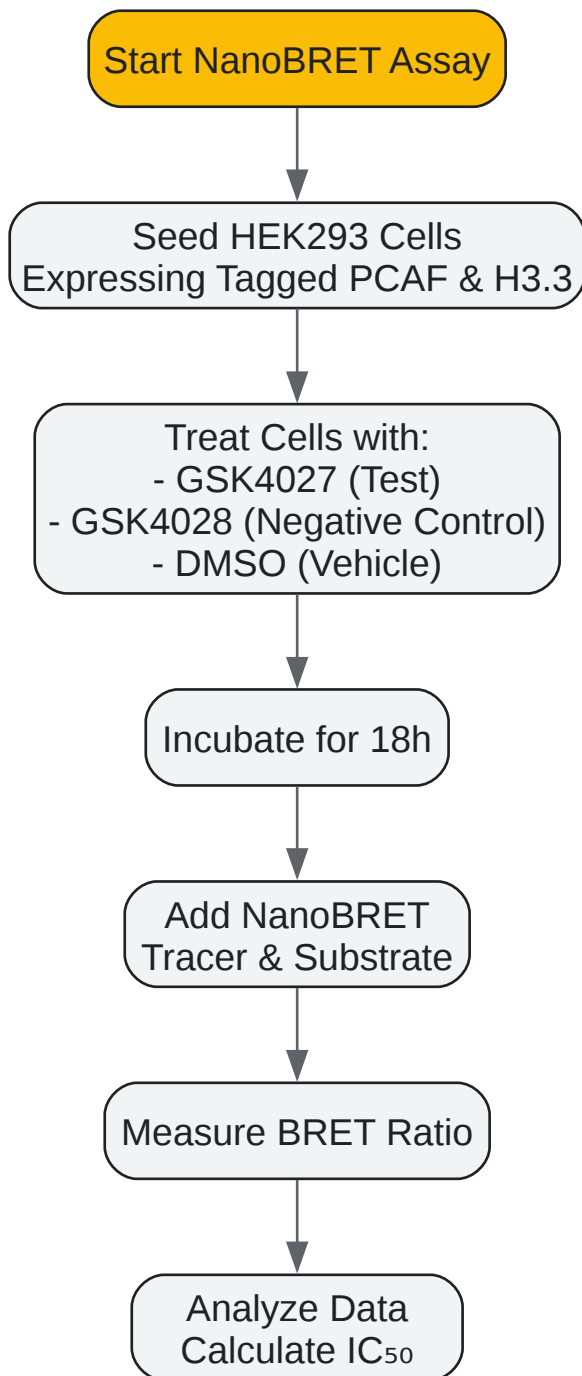
- **Recommended Solvent:** Anhydrous DMSO.
- **Standard Stock Concentration:** 10 mM to 50 mM. A 50 mg/mL solution is equivalent to 132.53 mM [3] [4].
- **Protocol:**
 - Allow the compound and DMSO to reach room temperature before opening.
 - Gently tap the vial to ensure the powder is at the bottom.
 - Add the required volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM solution, add 1.32 mL of DMSO to a 5 mg vial).
 - Cap the vial tightly and mix by inversion or vortexing at low speed. **Sonication is recommended** to ensure complete dissolution [4].
 - Once dissolved, briefly centrifuge the vial to collect the liquid at the bottom.
- **Storage:** Aliquot the stock solution to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use (up to 1 year) or -80°C for long-term storage (up to 2 years) [3].

2.2. Cellular NanoBRET Target Engagement Assay

This protocol measures the displacement of full-length PCAF from histone H3.3 in cells, confirming cellular activity [3] [2].

- **Cell Line:** HEK293 cells.
- **Key Reagents:**
 - Cells expressing NanoLuc-tagged full-length human PCAF and Halo-tagged histone H3.3.
 - NanoBRET assay tracer and substrate.
 - GSK4027 serial dilutions in culture-compatible buffer (final DMSO concentration typically $\leq 0.5\%$).
 - **Negative Control:** The enantiomer **GSK4028** should be used to confirm on-target effects [2].
- **Workflow:**
 - Seed cells in an appropriate multi-well plate and culture until they reach the desired confluence.
 - Treat cells with serial dilutions of GSK4027, the negative control (GSK4028), and a vehicle control (DMSO).
 - Incubate for 18 hours to allow for equilibrium.
 - Add the NanoBRET tracer and substrate according to the manufacturer's instructions.
 - Measure the BRET signal using a compatible plate reader.
 - Calculate the percentage of displacement and fit the dose-response data to determine the IC₅₀ value.

The following diagram illustrates the logical workflow and key components of this assay:



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Critical Considerations for Experimental Design

- **Selectivity:** While GSK4027 shows excellent selectivity (>70-fold over many bromodomains), it also demonstrates potency toward BRD9 in biochemical assays. This should be considered when interpreting phenotypic results [3] [2].
- **Cytotoxicity:** Cellular health assays have shown no adverse effects on mitochondrial integrity, nuclear size, or membrane permeability at concentrations up to 200 μ M, indicating a wide therapeutic window for cellular studies [2].
- **Ligand Observed NMR:** For initial binding studies, a combined protein- and ligand-observed NMR workflow using 1H CPMG NMR can be an effective and resource-efficient method to screen and validate interactions, as demonstrated for related bromodomains [5].

Role of PCAF/GCN5 and Broader Context

The PCAF and GCN5 bromodomains are part of larger multidomain proteins implicated in vital cellular processes. Functional studies using tools like GSK4027 have revealed that the **PCAF bromodomain plays a critical role in DNA damage repair**, specifically in the Homologous Recombination (HR) pathway [6]. It facilitates a ubiquitin-acetylation switch on histone H2B at damage sites, which is essential for efficient HR repair [6]. Beyond DNA repair, this bromodomain family is also involved in fundamental processes like **cell fate decisions during tissue specification** [7].

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